

# Application Notes and Protocols: Butyl Salicylate as a Fragrance Ingredient

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## Compound of Interest

Compound Name: *Butyl salicylate*

Cat. No.: *B3022147*

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These application notes provide comprehensive guidance on the use of **Butyl salicylate** as a fragrance ingredient in various formulations. This document outlines its physicochemical properties, olfactory profile, recommended use levels, and safety considerations. Detailed experimental protocols for quality control, stability, and safety assessment are also provided to support formulation development and research.

## Introduction to Butyl Salicylate in Fragrance Formulations

**Butyl salicylate** ( $C_{11}H_{14}O_3$ ) is an ester of salicylic acid and butanol, widely utilized in the fragrance industry for its unique aromatic profile.<sup>[1][2]</sup> It imparts a sweet, floral, and slightly medicinal-balsamic scent, often described as having nuances of orchid, clover, and wintergreen.<sup>[3][4][5]</sup> Its versatility allows it to be used as a modifier and fixative in a variety of fragrance compositions, particularly in floral and fougère types.<sup>[6][7]</sup> Beyond its aromatic properties, **Butyl salicylate** also functions as a skin-conditioning agent and can contribute to the overall stability of a formulation.<sup>[8][9]</sup>

## Physicochemical and Olfactory Properties

A thorough understanding of **Butyl salicylate**'s properties is crucial for its effective incorporation into formulations.

Table 1: Physicochemical Properties of **Butyl Salicylate**

Property	Value	References
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>3</sub>	<a href="#">[2]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Molecular Weight	194.23 g/mol	<a href="#">[11]</a>
CAS Number	2052-14-4	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[11]</a>
Appearance	Colorless to pale straw oily liquid	<a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	268 °C	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[10]</a>
Melting Point	-5.9 °C	<a href="#">[11]</a>
Density	1.08 g/mL at 25 °C	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[10]</a>
Solubility	Low solubility in water; soluble in organic solvents like ethanol and ether.	<a href="#">[2]</a>
Refractive Index	1.508 - 1.520 @ 20°C	<a href="#">[12]</a> <a href="#">[13]</a>
Flash Point	> 100 °C	<a href="#">[12]</a>

Table 2: Olfactory Profile and Fragrance Characteristics

Characteristic	Description	References
Odor Type	Sweet, aromatic, medicinal, slightly fruity-wintergreen, floral	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[12]</a>
Perfumery Uses	Orchid, Clover, Trefle, Carnation, Wallflower, Fougere, Root-beer, Grape	<a href="#">[3]</a>
Odor Life on Smelling Strip	18 hours	<a href="#">[3]</a>
Relative Odor Impact	120	<a href="#">[3]</a>

## Recommended Use Levels and Safety

Adherence to recommended concentration limits is essential for ensuring product safety and regulatory compliance.

Table 3: Recommended Use Levels and Safety Information

Parameter	Recommendation/Data	References
Typical Usage in Perfume Compounds	0.1% - 8.0%	<a href="#">[3]</a>
IFRA Recommendation (Leave-on skin contact)	Up to 0.2% in the finished product	<a href="#">[12]</a>
Oral LD50 (Rat)	1700 - 1836 mg/kg	<a href="#">[12]</a>
Dermal Irritation	Not a primary irritant, but can cause moderate irritation at 100% under occlusion.	<a href="#">[14]</a> <a href="#">[15]</a> <a href="#">[16]</a>
Skin Sensitization	Not a sensitizer in maximization tests on guinea pigs.	<a href="#">[15]</a> <a href="#">[16]</a>
Safety Summary	Considered safe for use in cosmetics when formulated to avoid skin irritation and increased sun sensitivity.	<a href="#">[14]</a> <a href="#">[15]</a>

## Experimental Protocols

The following protocols are provided as a guide for the analysis and safety assessment of **Butyl salicylate** in formulations.

### Protocol for Quantification of Butyl Salicylate in a Fragrance Formulation using Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To accurately determine the concentration of **Butyl salicylate** in a given fragrance oil or finished product.

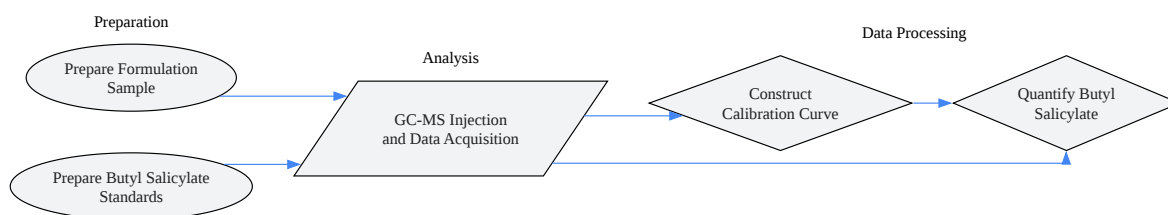
Materials:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for fragrance analysis (e.g., DB-5ms, HP-5ms)
- Helium (carrier gas)
- **Butyl salicylate** standard ( $\geq 99\%$  purity)
- Solvent (e.g., Ethanol, Dichloromethane)
- Volumetric flasks, pipettes, and vials

Procedure:

- **Standard Preparation:** Prepare a stock solution of **Butyl salicylate** (1000  $\mu\text{g/mL}$ ) in the chosen solvent. Prepare a series of calibration standards by serial dilution of the stock solution (e.g., 1, 5, 10, 25, 50, 100  $\mu\text{g/mL}$ ).
- **Sample Preparation:** Accurately weigh a known amount of the fragrance formulation and dissolve it in a known volume of the solvent. The dilution factor should be chosen to ensure the final concentration of **Butyl salicylate** falls within the calibration range.
- **GC-MS Analysis:**
  - Set the GC-MS parameters (e.g., injector temperature, oven temperature program, carrier gas flow rate, MS scan range).
  - Inject a fixed volume (e.g., 1  $\mu\text{L}$ ) of each calibration standard and the prepared sample.
  - Acquire the data in full scan mode to confirm the identity of **Butyl salicylate** by its mass spectrum and retention time. Use Selective Ion Monitoring (SIM) mode for quantification, monitoring characteristic ions of **Butyl salicylate**.

- Data Analysis:
  - Construct a calibration curve by plotting the peak area of **Butyl salicylate** against the concentration for the calibration standards.
  - Determine the concentration of **Butyl salicylate** in the sample by interpolating its peak area on the calibration curve.
  - Calculate the final concentration in the original formulation, accounting for the dilution factor.



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GC-MS workflow for **Butyl salicylate** quantification.

## Protocol for Dermal Irritation Assessment using a Human Repeat Insult Patch Test (HRIPT)

Objective: To evaluate the potential of a formulation containing **Butyl salicylate** to cause skin irritation and sensitization in human subjects. This protocol should be conducted by a qualified clinical research organization (CRO) following ethical guidelines.

Materials:

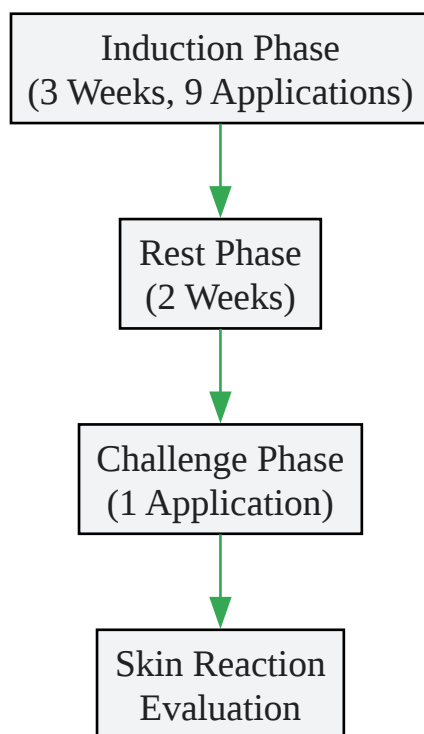
- Test formulation containing **Butyl salicylate** at the intended use concentration.

- Occlusive or semi-occlusive patches.
- Control patches (negative control: empty patch; positive control: a known mild irritant).
- A panel of human volunteers (typically 50-100) with no known skin conditions.

Procedure:

- Induction Phase (3 weeks):
  - Apply the test formulation to a designated skin site (e.g., upper back) of each volunteer using an occlusive patch.
  - The patch remains in place for 24-48 hours.
  - After patch removal, the site is graded for any signs of irritation (erythema, edema) by a trained assessor.
  - This procedure is repeated nine times over a three-week period.
- Rest Phase (2 weeks):
  - No patches are applied during this period to allow for the development of any delayed hypersensitivity.
- Challenge Phase (1 week):
  - Apply a new patch with the test formulation to a previously untreated skin site on each volunteer.
  - The patch is removed after 24-48 hours, and the site is graded for irritation at specified time points (e.g., immediately after removal, 24 hours, and 48 hours post-removal).
- Data Analysis:
  - Record and analyze the irritation scores for each subject at each time point.

- The incidence and severity of skin reactions are evaluated to determine the irritation and sensitization potential of the formulation.



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Human Repeat Insult Patch Test (HRIPT) protocol.

## Protocol for Accelerated Stability Testing of a Fragrance Formulation

Objective: To assess the physical and chemical stability of a formulation containing **Butyl salicylate** under accelerated conditions to predict its shelf life.<sup>[17][18]</sup>

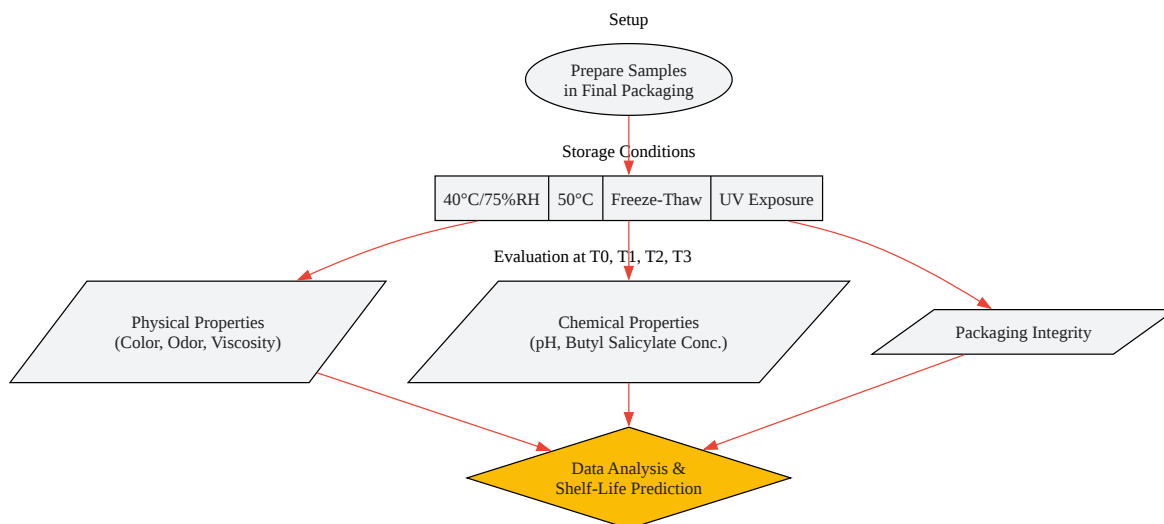
Materials:

- Environmental chambers capable of maintaining controlled temperature and humidity.
- Packaging identical to the final product.
- Instrumentation for analysis (e.g., GC-MS, pH meter, viscometer).

Procedure:

- **Sample Preparation:** Prepare multiple samples of the final formulation in its intended packaging.
- **Storage Conditions:** Place the samples in environmental chambers under various conditions. Common accelerated conditions include:
  - $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$  /  $75\% \text{ RH} \pm 5\% \text{ RH}$
  - $50^{\circ}\text{C} \pm 2^{\circ}\text{C}$
  - Freeze-thaw cycles (e.g.,  $-10^{\circ}\text{C}$  for 24 hours followed by  $25^{\circ}\text{C}$  for 24 hours, repeated for 3 cycles).[\[17\]](#)
  - UV light exposure to assess photostability.[\[19\]](#)
- **Time Points:** Evaluate the samples at predetermined time points (e.g., 0, 1, 2, and 3 months).
- **Evaluation Parameters:** At each time point, assess the following:
  - **Physical Properties:** Color, clarity, odor, viscosity, and phase separation.
  - **Chemical Properties:** pH of the formulation and concentration of **Butyl salicylate** (using GC-MS as per Protocol 4.1).
  - **Packaging Integrity:** Check for any interaction between the product and the packaging.
- **Data Analysis:**
  - Compare the results at each time point to the initial (time 0) data.
  - Significant changes in any of the parameters may indicate instability. The data is used to predict the shelf life of the product under normal storage conditions.



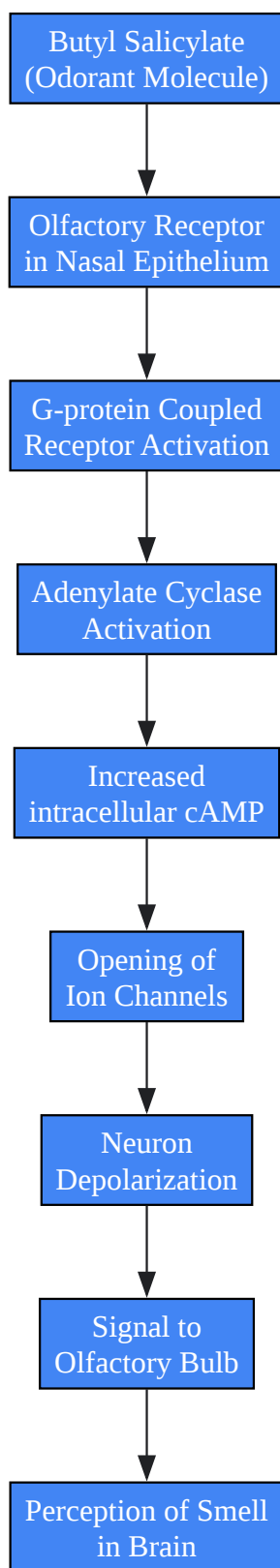


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Accelerated stability testing workflow.

## Biological Activity and Signaling

While primarily used for its scent, **Butyl salicylate** and related salicylates are known to possess biological activities. Research indicates potential anti-inflammatory and antimicrobial properties, similar to salicylic acid.[1][8] The perception of its aroma involves the interaction with olfactory receptors in the nose, which triggers a signaling cascade leading to the sense of smell.[1]



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Simplified olfactory signaling pathway.

## Conclusion

**Butyl salicylate** is a valuable and versatile fragrance ingredient with a well-characterized safety and olfactory profile. The application notes and protocols provided herein offer a framework for its effective and safe use in the development of a wide range of consumer and therapeutic products. Adherence to good laboratory practices and regulatory guidelines is paramount for successful formulation.

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